

# Proper Disposal of Ensulizole: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Ensulizole (Standard)

Cat. No.: B149491

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Ensulizole (also known as Phenylbenzimidazole Sulfonic Acid) is a common water-soluble UVB filter used in sunscreen and cosmetic formulations. Proper disposal of this compound is crucial to ensure laboratory safety, regulatory compliance, and environmental protection. This guide provides essential, step-by-step procedures for the safe handling and disposal of Ensulizole in a laboratory setting.

## Immediate Safety and Handling Precautions

Before handling Ensulizole, it is imperative to consult the Safety Data Sheet (SDS) and adhere to standard laboratory safety protocols. Key safety measures include:

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety glasses with side shields, gloves, and a lab coat.[\[1\]](#)[\[2\]](#)
- **Ventilation:** Use Ensulizole in a well-ventilated area to avoid inhalation of dust.[\[1\]](#)[\[3\]](#)
- **Avoid Contact:** Prevent contact with skin, eyes, and clothing.[\[1\]](#)[\[3\]](#) In case of contact, rinse the affected area thoroughly with water.[\[1\]](#)[\[4\]](#)
- **Storage:** Store Ensulizole in a tightly closed, light-resistant container in a cool, dry place away from incompatible materials such as strong oxidizing agents.[\[3\]](#)[\[5\]](#)

## Step-by-Step Disposal Procedure

The disposal of Ensulizole must be conducted in accordance with all applicable federal, state, and local regulations.[1][2][3] While Ensulizole is not always classified as a hazardous waste under US EPA guidelines (40 CFR 261.3), the final determination lies with the waste generator.[1][5][6]

- **Waste Characterization:** Determine if the Ensulizole waste is classified as hazardous according to your local, state, and federal regulations.[1][5] Consult your institution's Environmental Health and Safety (EHS) department for guidance.
- **Collection and Storage of Waste:**
  - Collect waste Ensulizole, including any contaminated materials, in a designated and clearly labeled, sealed container.[6]
  - Do not mix with other waste streams unless explicitly permitted by your EHS department.
- **Disposal of Unused Product:**
  - For unused or expired Ensulizole, arrange for disposal through an approved and licensed waste disposal facility.[1][6]
  - Do not dispose of Ensulizole down the drain or in the regular trash.[1][3] Its water solubility raises concerns about its potential to enter and persist in aquatic systems.[7]
- **Disposal of Contaminated Materials:**
  - Any materials used for cleaning up spills, such as absorbent pads or wipes, should be collected in a suitable container for disposal.[3]
  - Contaminated PPE should be removed carefully and disposed of as bio-hazardous waste if applicable, or as directed by your institution's safety protocols.[3]
- **Empty Container Disposal:**
  - Empty containers should be managed for local recycling, recovery, or waste disposal as unused product.[2][3][6] Do not reuse empty containers.[1]

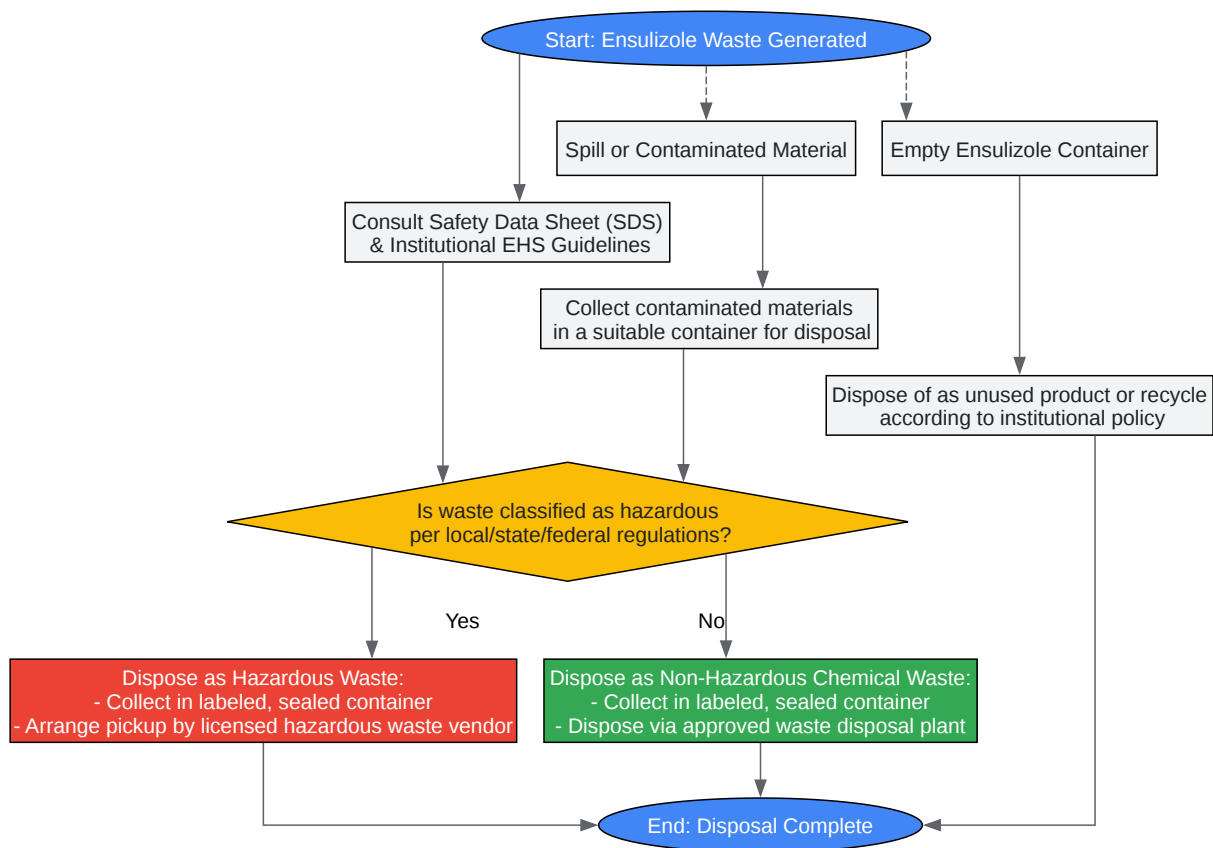
## Quantitative Data Summary

While specific quantitative limits for Ensulizole disposal are not broadly established and depend on local regulations, the following table summarizes key physical and toxicological data relevant to its handling and safety.

Property	Value	Source
Molecular Formula	C13H10N2O3S	[3]
Molecular Weight	274.28 g/mol	[3]
Appearance	White crystalline powder	[2][3]
Melting Point	>300 °C	[8][9]
Oral LD50 (Rat)	> 16000 mg/kg	[6][10]
Dermal LD50 (Rat)	> 3000 mg/kg	[6][10]

## Ensulizole Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of Ensulizole.



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### Ensulizole Disposal Decision Workflow

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## References

- 1. aksci.com [aksci.com]
- 2. s3-us-west-2.amazonaws.com [s3-us-west-2.amazonaws.com]
- 3. spectrumchemical.com [spectrumchemical.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. chemsynth.co.in [chemsynth.co.in]
- 7. spflist.com [spflist.com]
- 8. ENSULIZOLE - Ataman Kimya [atamanchemicals.com]
- 9. Ensulizole(2-Phenylbenzimidazole 5-sulfonic acid) Pharmaceutical Secondary Standard; Certified Reference Material 27503-81-7 [sigmaaldrich.com]
- 10. go.drugbank.com [go.drugbank.com]
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